

Application Notes and Protocols for Quetiapine Administration in Rodent Models

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Compound of Interest

Compound Name: *Penttiapine*

Cat. No.: *B1212039*

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Introduction

Quetiapine is an atypical antipsychotic medication widely used in the treatment of schizophrenia, bipolar disorder, and major depressive disorder.^{[1][2]} In preclinical research, rodent models are indispensable for elucidating its mechanism of action, pharmacokinetic profile, and therapeutic potential. This document provides detailed application notes and protocols for the administration of Quetiapine in mice and rats, summarizing key quantitative data and outlining experimental procedures. The primary mechanism of action of Quetiapine involves the antagonism of dopamine type 2 (D2) and serotonin 2A (5HT2A) receptors.^{[1][3]}

Data Presentation

Table 1: Pharmacokinetic Parameters of Quetiapine in Rodents

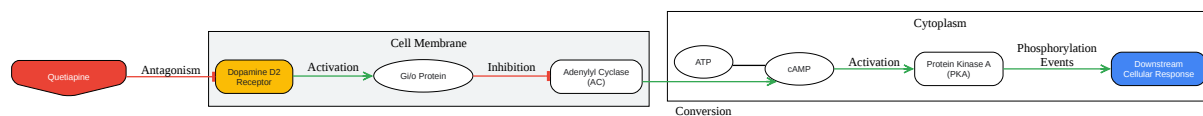
Parameter	Rat	Mouse	Source(s)
Route of Administration	Oral (PO), Intraperitoneal (IP)	Intraperitoneal (IP), Subcutaneous (SC)	[4][5]
Time to Peak Plasma Concentration (Tmax)	1-2 hours (PO)	Not Specified	[6]
Terminal Half-life (t _{1/2})	~7 hours	Not Specified	[7]
Protein Binding	~83%	Not Specified	[6]
Metabolism	Primarily hepatic, via CYP3A4	Primarily hepatic	[1][7]
Primary Excretion Route	Urine (73%), Feces (21%)	Not Specified	[7]
Oral LD50	2000 mg/kg	Not Specified	[1]

Table 2: Common Dosage Ranges for Quetiapine in Rodent Models

Administration Route	Species	Dosage Range	Application/Model	Source(s)
Oral (PO)	Rat	25 mg/kg/day	Chronic treatment for memory and signaling studies	[8]
Mouse	5, 10, 15 mg/kg	Neuropathic pain model	[9]	
Intraperitoneal (IP)	Rat	10 mg/kg/day	Chronic unpredictable mild stress (CUMS) model	[4]
Mouse	10 mg/kg/day	Schizophrenia-like behaviors (MK-801 model)	[5][10]	
Mouse	40, 80, 120 mg/kg	Conditioned place preference	[11]	
Subcutaneous (SC)	Mouse	2 mg/kg/day	Schizophrenia-like behaviors (MK-801 model)	[5]
Rat	Not Specified	Not Specified	[12]	

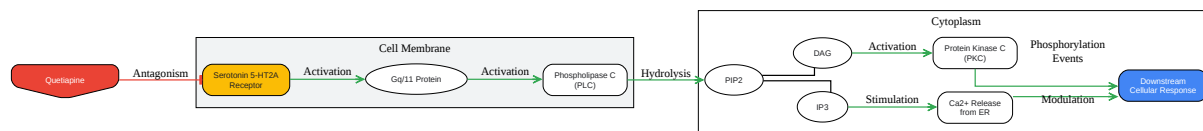
Signaling Pathways

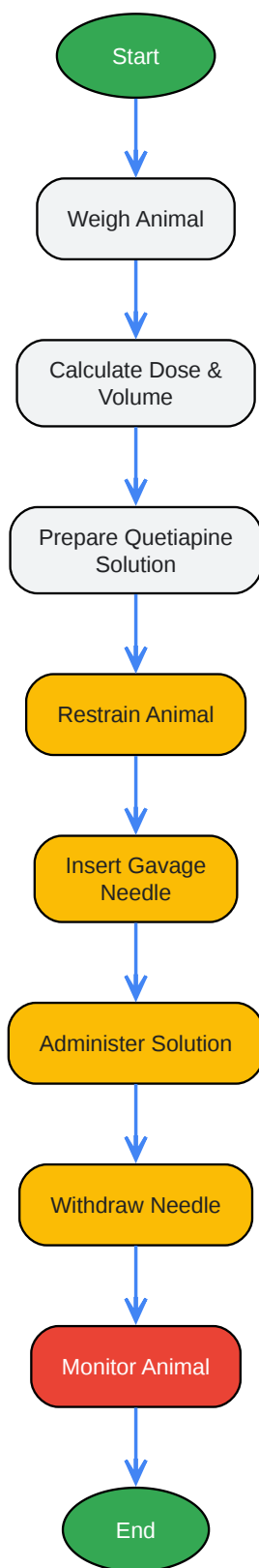
The therapeutic effects of Quetiapine are primarily attributed to its antagonist activity at dopamine D2 and serotonin 5-HT2A receptors.[1] The following diagrams illustrate the general signaling cascades associated with these receptors.



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Dopamine D2 Receptor Signaling Pathway





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